

An In-depth Technical Guide to Pentaerythritol Tetraacrylate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Pentaerythritol tetraacrylate

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Pentaerythritol tetraacrylate (PETA) is a tetrafunctional monomer utilized as a crosslinking agent in the synthesis of polymers. This guide provides the fundamental molecular and structural information for researchers, scientists, and professionals in drug development.

Molecular Properties

The core physicochemical properties of **pentaerythritol tetraacrylate** are summarized below.

Property	Value	References
Molecular Formula	C17H20O8	[1][2][3][4][5]
Molecular Weight	352.34 g/mol	[1][2][5]
Alternate Molecular Weight	352.3359 g/mol	[3][6]

Chemical Structure

The structure of **pentaerythritol tetraacrylate** consists of a central pentaerythritol core with four acrylate groups ester-linked to the four hydroxyl groups of the pentaerythritol. This tetrafunctionality allows for the formation of a highly crosslinked polymer network.



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Caption: Chemical structure of **pentaerythritol tetraacrylate**.

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